

# trans-2-Pentenoic acid chemical structure and properties

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## Compound of Interest

Compound Name: *trans-2-Pentenoic acid*

Cat. No.: B1200066

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An In-depth Technical Guide to **trans-2-Pentenoic Acid**

## Introduction

**Trans-2-Pentenoic acid**, systematically known as (E)-pent-2-enoic acid, is an unsaturated carboxylic acid. Its structure consists of a five-carbon chain with a carboxyl group and a double bond between the second and third carbon atoms in the trans configuration.<sup>[1]</sup> This alpha,beta-unsaturated monocarboxylic acid is a colorless to pale yellow liquid with a characteristic sour, cheesy, or caramellic aroma.<sup>[2][3][4]</sup> It is found naturally in foods like bananas and beer.<sup>[3][4]</sup>

**Trans-2-Pentenoic acid** and its derivatives are utilized in various industrial and research applications, including as flavoring agents, in the synthesis of pharmaceuticals and specialty polymers, and as a reagent in organic chemistry.<sup>[5][6]</sup>

## Chemical Structure and Identifiers

The unambiguous identification of **trans-2-Pentenoic acid** is crucial for research and development. The following table summarizes its key chemical identifiers.

Identifier	Value
IUPAC Name	(2E)-pent-2-enoic acid[7]
Synonyms	trans-2-Pentenoic acid, (E)-2-Pentenoic acid, beta-Ethyl acrylic acid[2][8]
CAS Number	13991-37-2[9]
Molecular Formula	C <sub>5</sub> H <sub>8</sub> O <sub>2</sub> [2][7]
SMILES	CC/C=C/C(=O)O[2]
InChI	InChI=1S/C5H8O2/c1-2-3-4-5(6)7/h3-4H,2H2,1H3,(H,6,7)/b4-3+[2]
InChIKey	YIYBQIKDCADOSF-ONEGZZNKSA-N[2]

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **trans-2-Pentenoic acid** is provided below. These properties are essential for its handling, application, and process development.

Property	Value
Molecular Weight	100.12 g/mol [2]
Appearance	Clear colorless to light yellow liquid[3][7]
Melting Point	9-11 °C[3]
Boiling Point	106 °C at 20 mmHg[3]
Density	0.99 g/mL at 25 °C[3]
Refractive Index (n <sub>20/D</sub> )	1.452[3]
pKa	4.70 at 25°C[10]
Solubility	62.9 mg/mL in water at 20 °C; soluble in organic solvents[1][2]
Flash Point	102 °C (closed cup)

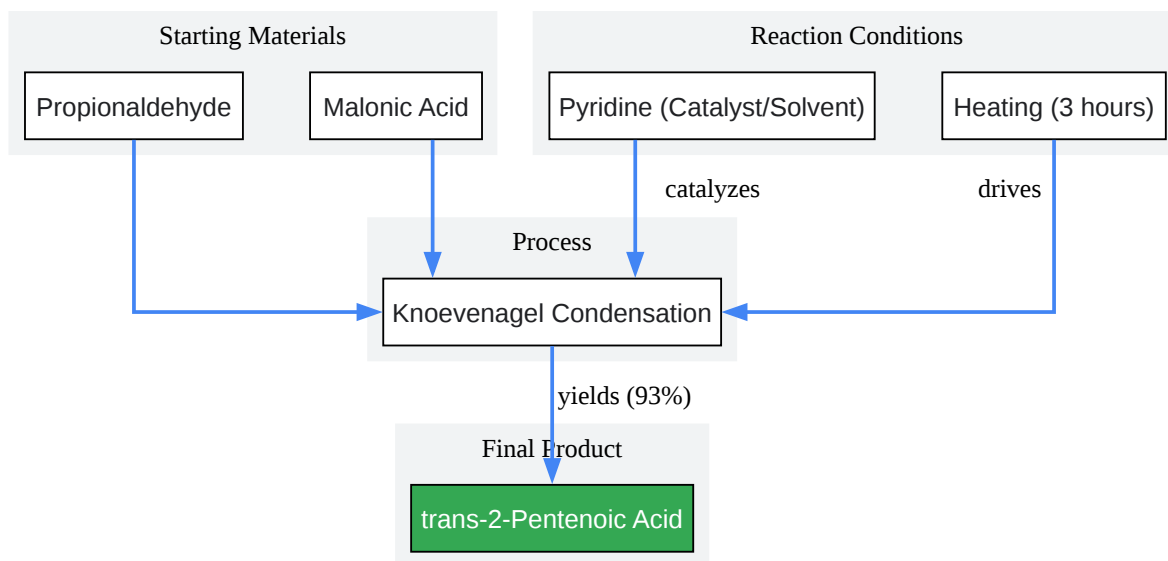
## Experimental Protocols

### Synthesis of trans-2-Pentenoic Acid

A common laboratory-scale synthesis of **trans-2-Pentenoic acid** involves the Knoevenagel condensation.

Methodology: The synthesis can be achieved through the reaction of propionaldehyde with malonic acid.[\[10\]](#)

- Reactants: Propionaldehyde and Malonic Acid.[\[10\]](#)
- Catalyst/Solvent: The reaction is typically carried out in pyridine, which acts as both the solvent and a basic catalyst.[\[10\]](#)
- Conditions: The reaction mixture is heated for a specified duration (e.g., 3 hours).[\[10\]](#)
- Work-up: Following the reaction, the product is isolated. A typical procedure would involve acidification to precipitate the carboxylic acid, followed by extraction with an organic solvent and purification by distillation or recrystallization.
- Yield: This method has been reported to produce a yield of approximately 93%.[\[10\]](#)



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Caption: General workflow for the synthesis of **trans-2-Pentenoic acid**.

## Biological Activity and Applications

**Trans-2-Pentenoic acid** is recognized as a biochemical reagent for life science research.[5] [11] Its reactivity, influenced by both the carboxylic acid group and the carbon-carbon double bond, makes it a versatile intermediate and active compound in various fields.[1]

## Flavor and Fragrance Industry

Due to its distinct fruity, cheesy, and sour aroma, **trans-2-Pentenoic acid** is used as a flavoring agent in the food industry and as a component in fragrances.[3][6]

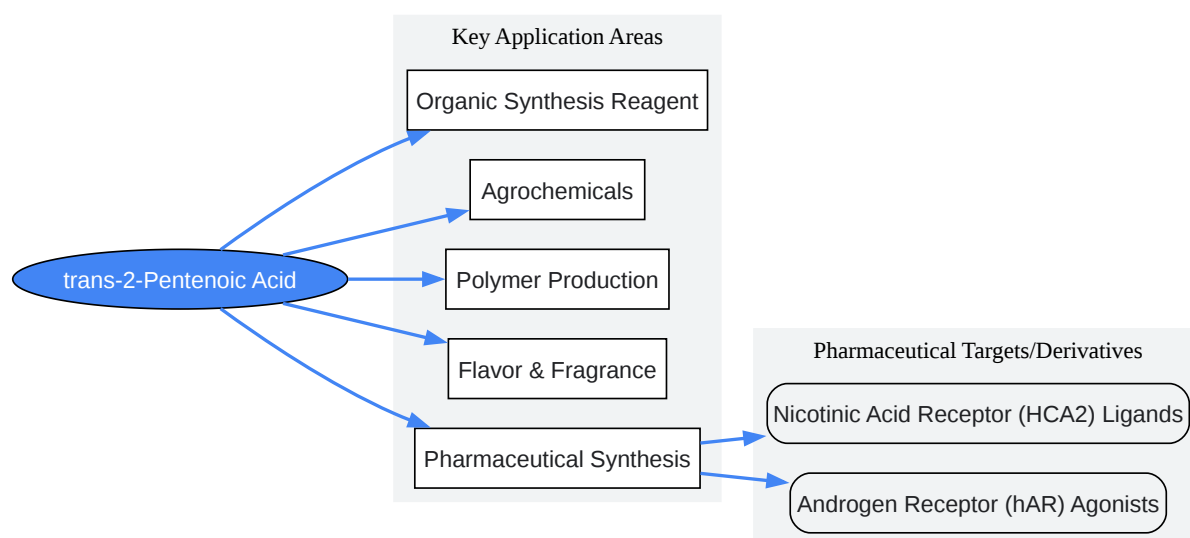
## Pharmaceutical Synthesis

It serves as a key intermediate in the synthesis of more complex pharmaceutical compounds. [6] Research has shown its utility in preparing novel nonsteroidal human androgen receptor

(hAR) agonists from an antagonist pharmacophore.[3] Additionally, derivatives of trans-substituted propenoic acids have been studied for their activity on the nicotinic acid receptor HCA2 (GPR109A), a target for antidyslipidemic drugs.[11]

## Polymer and Chemical Industries

The compound is employed in the production of specialty polymers, where it can contribute to enhanced material properties like flexibility and durability.[6] It is also a valuable reagent in broader organic synthesis and is used in the formulation of agricultural chemicals.[1][6]



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Caption: Logical relationships of **trans-2-Pentenoic acid** applications.

## Conclusion

**Trans-2-Pentenoic acid** is a multifunctional organic compound with a well-defined chemical structure and a range of physical properties that facilitate its use in diverse applications. From

its role as a flavoring agent to its crucial function as an intermediate in the synthesis of pharmaceuticals targeting receptors like hAR and HCA2, it remains a compound of significant interest to researchers and industry professionals. The straightforward synthesis protocols and established reactivity patterns ensure its continued relevance in both academic and industrial settings.

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